spectroscopic data of 4-(Piperidin-4-yl)cyclohexanone (NMR, IR, MS)

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name: *4-(Piperidin-4-yl)cyclohexanone*

Cat. No.: *B1513170*

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An in-depth technical analysis and characterization guide for **4-(Piperidin-4-yl)cyclohexanone**.

Executive Summary

The compound **4-(piperidin-4-yl)cyclohexanone** (CAS: 1263387-64-9)[1] represents a privileged bifunctional scaffold in modern medicinal chemistry. Featuring a highly reactive secondary aliphatic amine and a versatile cyclic ketone, this structural motif is frequently utilized in the design of targeted therapeutics, most notably as a core building block for selective histone deacetylase (HDAC) inhibitors and kinase modulators[2],[3].

To ensure absolute structural integrity during drug development, rigorous spectroscopic validation is required. This whitepaper provides a comprehensive, self-validating analytical workflow—encompassing Mass Spectrometry (ESI-MS/MS), Infrared Spectroscopy (ATR-FTIR), and Multinuclear Magnetic Resonance (NMR)—to unambiguously characterize **4-(piperidin-4-yl)cyclohexanone**.

Structural Elucidation Strategy & Analytical Workflow

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The characterization of a dual-ring system requires a multi-modal approach where each technique serves as an orthogonal validation point:

- ESI-MS/MS establishes the exact molecular weight and validates the connectivity between the two rings via predictable fragmentation.
- ATR-FTIR confirms the oxidation state and functional group integrity (unconjugated ketone and secondary amine) without the need for solvent dissolution.
- ^{1}H and ^{13}C NMR provide the definitive atomic mapping. By analyzing spin-spin coupling constants (

  ), we can deduce the 3D conformational dynamics, specifically the thermodynamic preference for the chair-chair conformer.

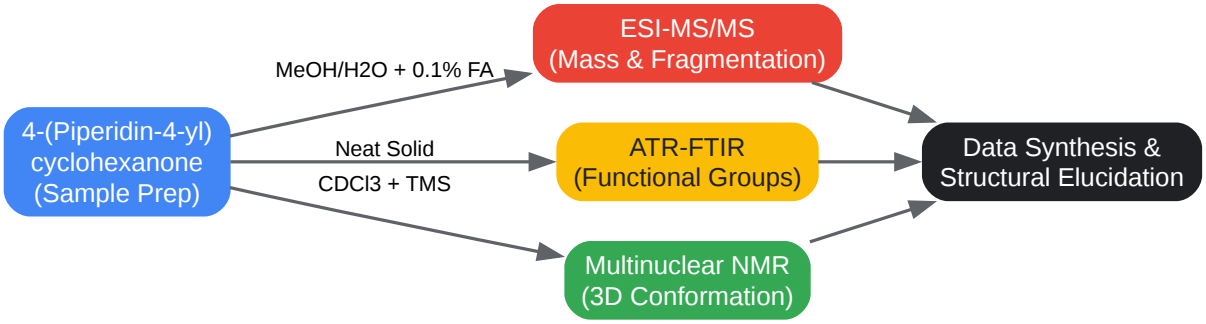

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Figure 1: Analytical workflow for the structural elucidation of **4-(Piperidin-4-yl)cyclohexanone**.

Mass Spectrometry (ESI-MS/MS)

Mass spectrometry provides the foundational evidence for the molecular formula (

).

Experimental Protocol

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- Sample Preparation: Dissolve 1 mg of the analyte in 1 mL of LC-MS grade Methanol. Dilute 1:100 in a matrix of MeOH/H_2O (50:50 v/v) containing 0.1% Formic Acid. Causality: Formic acid acts as a proton donor, drastically increasing the ionization efficiency of the basic piperidine nitrogen to form the

  ion.

- Instrument Setup: Operate a Quadrupole Time-of-Flight (Q-TOF) mass spectrometer in positive electrospray ionization (ESI+) mode. Set the capillary voltage to 3.0 kV.

- Data Acquisition: Isolate the precursor ion at m/z 182.15. Apply Collision-Induced Dissociation (CID) using argon gas at 20 eV to generate structural fragments.

Quantitative Data & Fragmentation Causality

The fragmentation pathways follow established spectrometric rules for cyclic aliphatic amines and ketones[4].

m/z (Observed)	Ion Type	Assignment / Fragment Loss	Relative Abundance
182.15		Protonated Molecular Ion ( )	100% (Base Peak)
164.14		Loss of water from the cyclohexanone ring	45%
98.09		Cleavage at the C4-C4' inter-ring bond	60%
84.08		Piperidine ring contraction/fragmentation	25%

Infrared Spectroscopy (ATR-FTIR)

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Infrared spectroscopy acts as a self-validating check for the functional groups prior to NMR solvent exposure.

Experimental Protocol

- Background Calibration: Clean the diamond Attenuated Total Reflectance (ATR) crystal with isopropanol. Collect a background spectrum (air) to subtract ambient

  and water vapor.

- Sample Application: Place ~2 mg of the neat solid directly onto the crystal. Causality: The pressure anvil must be applied tightly. Because the IR evanescent wave only penetrates 0.5–2 µm into the sample, intimate contact is physically required to achieve a high signal-to-noise ratio.

- Data Acquisition: Scan from 4000 to 400 cm^{-1} at a resolution of 4 cm^{-1} (32 scans).

Quantitative Data & Vibrational Causality

The spectral data correlates directly with empirical vibrational tables[5].

Wavenumber (cm^{-1})	Intensity	Vibrational Mode	Structural Correlation
~3310	Medium, Broad	N-H stretching	Secondary amine (Piperidine ring)
2925, 2855	Strong	C-H stretching (asym/sym)	Aliphatic groups in both rings
1712	Strong, Sharp	C=O stretching	Unconjugated 6-membered cyclic ketone
1445	Medium	scissoring	Aliphatic ring bending modes
1120	Medium	C-N stretching	Secondary aliphatic amine

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Mechanistic Note: The carbonyl stretch at 1712 cm^{-1} is highly diagnostic. It lacks the shielding effects of conjugation (which would lower it to ~1680 cm^{-1}) and lacks the severe ring strain of a cyclopentanone (which would raise it to ~1745 cm^{-1}).

Nuclear Magnetic Resonance (^1H & ^{13}C NMR)

NMR provides the ultimate proof of atomic connectivity and 3D stereochemistry.

Experimental Protocol

- Sample Preparation: Dissolve 20 mg of the compound in 0.6 mL of deuterated chloroform (

) containing 0.03% v/v Tetramethylsilane (TMS). Causality: TMS acts as an internal reference (0.00 ppm) to ensure chemical shift accuracy regardless of magnetic drift.

- Instrument Setup: Insert into a 400 MHz NMR spectrometer. Lock onto the deuterium frequency of

  and shim the Z-axis gradients. Causality: Proper shimming ensures a homogeneous magnetic field, which is strictly required to resolve fine

  -coupling multiplets (<1.0 Hz linewidth).

- Acquisition: Acquire ^1H spectra (16 scans, 2s relaxation delay) and ^{13}C spectra (256 scans, broadband proton decoupling).

Conformational Dynamics & ^1H NMR Assignments

Because the molecule consists of two bulky six-membered rings, it thermodynamically settles into a chair-chair conformation. To minimize 1,3-diaxial steric clashes, the C4-C4' bond connecting the two rings occupies the equatorial position on both rings. Consequently, the methine protons at C4 and C4' are forced into axial positions.

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment
3.15	br d	2H	~12.0	Piperidine H-2'eq, H-6'eq
2.65	td	2H	12.0, 2.5	Piperidine H-2'ax, H-6'ax
2.40 - 2.25	m	4H	-	Cyclohexanone H-2, H-6 (adjacent to C=O)
2.10 - 1.95	m	2H	-	Cyclohexanone H-3eq, H-5eq
1.85	br s	1H	-	Piperidine N-H (exchangeable)
1.75 - 1.60	m	4H	-	Piperidine H-3'eq, H-5'eq; Cy H-3ax, H-5ax
1.50 - 1.35	m	2H	-	Piperidine H-4'ax; Cy H-4ax
1.30 - 1.15	m	2H	-	Piperidine H-3'ax, H-5'ax

Mechanistic Note: The Piperidine H-2'ax/H-6'ax protons at 2.65 ppm appear as a distinct triplet of doublets (td). This is a self-validating hallmark of a chair conformation: the proton experiences two large couplings (~12 Hz) from the geminal equatorial proton and the adjacent trans-diaxial proton, and one small coupling (~2.5 Hz) from the adjacent equatorial proton[4].

^{13}C NMR Assignments (100 MHz,)

Due to the internal plane of symmetry passing through C1, C4, C4', and N1', the 11 carbons resolve into exactly 7 distinct signals.

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Chemical Shift (δ, ppm)	Carbon Type (DEPT-135)	Assignment
212.4	C (Quaternary)	C-1 (Cyclohexanone Carbonyl)
46.8		C-2', C-6' (Piperidine, deshielded by Nitrogen)
42.1	CH	C-4 (Cyclohexanone methine)
41.5		C-2, C-6 (Cyclohexanone, alpha to Carbonyl)
40.8	CH	C-4' (Piperidine methine)
30.5		C-3, C-5 (Cyclohexanone)
29.8		C-3', C-5' (Piperidine)

References

- Title: Spectrometric Identification of Organic Compounds, 8th Edition Source: Wiley URL: [Link]
- Title: Structure Determination of Organic Compounds: Tables of Spectral Data, 5th Edition Source: Springer URL:[Link]
- Title: Novel histone deacetylase inhibitors bearing a 4-piperidin-4-yl-triazole scaffold as antitumor agents Source: PubMed (Drug Development Research) URL:[Link]

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Sources

- 1. 4-(piperidin-4-yl)cyclohexanone | 1263387-64-9 [chemicalbook.com]
- 2. pdf.benchchem.com [pdf.benchchem.com]

- 3. Novel histone deacetylase inhibitors bearing a 4-piperidin-4-yl-triazole scaffold as antitumor agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. wiley.com [wiley.com]
- 5. Structure Determination of Organic Compounds | springerprofessional.de [springerprofessional.de]
- To cite this document: BenchChem. [spectroscopic data of 4-(Piperidin-4-yl)cyclohexanone (NMR, IR, MS)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1513170/docs#spectroscopic-data-of-4-piperidin-4-yl-cyclohexanone-nmr-ir-ms]

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